

Application Notes and Protocols for Reacting Amino-PEG9-alcohol with NHS Esters

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Compound of Interest

Compound Name: Amino-PEG9-alcohol

Cat. No.: B3105438

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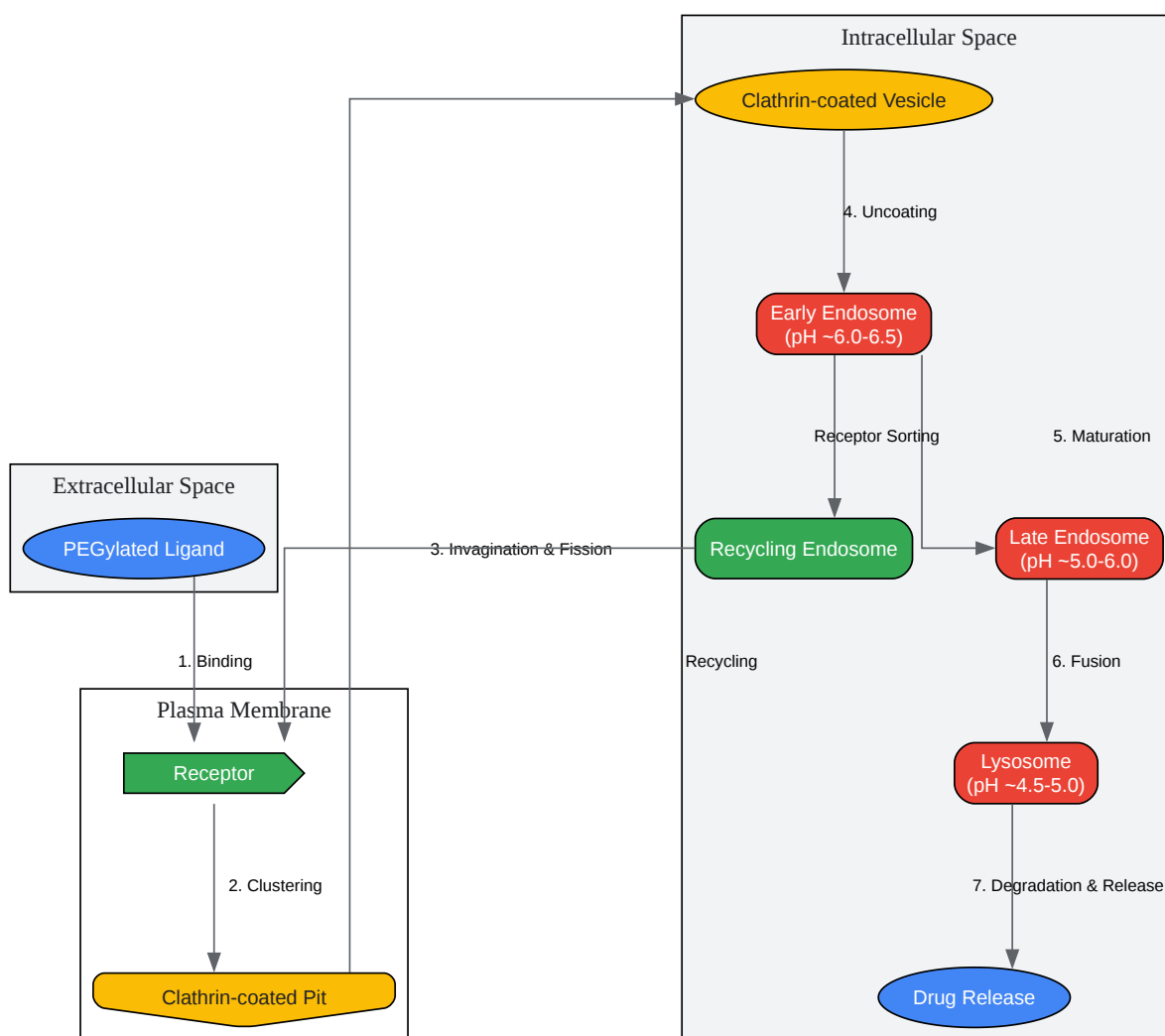
Introduction

Amino-PEG9-alcohol is a heterobifunctional polyethylene glycol (PEG) linker that contains a primary amine and a hydroxyl group at its termini, separated by a nine-unit PEG chain.[1][2] The primary amine allows for facile reaction with N-hydroxysuccinimide (NHS) esters to form stable amide bonds, a cornerstone of bioconjugation chemistry.[3][4] This reaction is widely employed in drug development, particularly in the synthesis of antibody-drug conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs), to improve the solubility, stability, and pharmacokinetic profiles of therapeutic molecules.[5] The hydrophilic PEG spacer enhances the water solubility of the conjugated molecule. This document provides a detailed protocol for the reaction of **Amino-PEG9-alcohol** with NHS esters, including reaction conditions, purification, and analytical methods, as well as an overview of its application in targeted drug delivery.

Reaction Mechanism and Experimental Workflow

The reaction between **Amino-PEG9-alcohol** and an NHS ester proceeds via nucleophilic acyl substitution. The primary amine of the PEG linker attacks the carbonyl carbon of the NHS ester, leading to the formation of a stable amide bond and the release of N-hydroxysuccinimide.

Experimental Workflow Diagram



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